

solid-phase extraction for Perfluorohexadecanoic acid from wastewater

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Compound of Interest

Compound Name: *Perfluorohexadecanoic acid*

CAS No.: 67905-19-5

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An Application Note and Protocol for the Solid-Phase Extraction of **Perfluorohexadecanoic Acid** from Wastewater

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Introduction: The Challenge of Long-Chain PFAS in Wastewater

Perfluorohexadecanoic acid (PFHxDA), a 16-carbon perfluoroalkyl carboxylic acid (PFCA), represents a significant analytical challenge within the broader class of per- and poly-fluoroalkyl substances (PFAS).[1] Due to the exceptional strength of the carbon-fluorine bond, PFHxDA is chemically and thermally stable, leading to its extreme persistence in the environment.[1] Its long fluorinated chain imparts hydrophobic properties, while the carboxylic acid functional group provides polarity, resulting in complex environmental behavior and a tendency to bioaccumulate. Growing concerns over potential health impacts, including cancer, hormone disruption, and harm to fetal development, have intensified the need for robust monitoring of these "forever chemicals." [2][3]

Wastewater is a critical matrix for environmental monitoring, acting as a primary conduit for industrial and domestic PFAS discharge into the ecosystem.[4] However, the complexity of the wastewater matrix—rich in organic matter, particulates, and other contaminants—interferes with sensitive analytical techniques like Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).[4][5] Therefore, an effective sample preparation step is not just recommended; it is essential.

Solid-Phase Extraction (SPE) has become the cornerstone of sample preparation for PFAS analysis.[6][7][8] It serves the dual purpose of selectively isolating target analytes like PFHxDA from complex sample matrices and concentrating them to achieve the low detection limits required by health guidelines and regulations.[9] This application note provides a detailed protocol and the underlying scientific principles for the effective extraction of PFHxDA from wastewater using modern SPE techniques.

The Scientific Rationale: Mastering PFHxDA Extraction

The successful isolation of PFHxDA from wastewater hinges on a clear understanding of its chemical properties and how they dictate interactions with an SPE sorbent. The choice of sorbent and the subsequent steps in the extraction protocol are deliberate, evidence-based decisions designed to maximize recovery and minimize matrix effects.

Analyte-Sorbent Interaction: A Dual-Mechanism Approach

PFHxDA's structure features a long, hydrophobic perfluorinated alkyl tail and a polar, ionizable carboxylic acid head group. A successful SPE strategy must leverage both of these features.

- **Weak Anion Exchange (WAX):** This is the primary and most effective retention mechanism. At a neutral or slightly basic pH, the carboxylic acid group of PFHxDA is deprotonated, carrying a negative charge. A WAX sorbent contains positively charged functional groups that form a strong ionic bond with the anionic PFHxDA. This mechanism is highly selective for acidic compounds and is effective for a wide range of PFAS, including both long- and short-chain variants.[10][11][12]
- **Reversed-Phase Interaction:** The long, hydrophobic C16 fluorinated tail of PFHxDA exhibits a strong affinity for nonpolar sorbents, such as those based on polystyrene-divinylbenzene

(PS-DVB).[8] This secondary hydrophobic interaction significantly enhances the retention of long-chain PFAS like PFHxDA, making it less susceptible to premature breakthrough during sample loading and washing compared to its shorter-chain counterparts.

The Modern Sorbent: Dual-Phase Cartridges for Complex Matrices

To streamline sample preparation and enhance cleanup for challenging matrices like wastewater, laboratories increasingly use dual-phase SPE cartridges.[13][14] These cartridges often combine a polymeric Weak Anion Exchange (WAX) sorbent with a layer of Graphitized Carbon Black (GCB) or a proprietary carbon blend.[15][16]

- Why this combination is superior for wastewater: The WAX phase provides the primary retention for PFHxDA and other PFAS. The carbon phase acts as a powerful cleanup sorbent, removing matrix interferences such as organic acids and pigments that can co-extract with the analytes and cause ion suppression in the LC-MS/MS analysis. This integrated approach is a key component of robust methods like US EPA Method 1633.[14][15]

Experimental Protocol: SPE of PFHxDA from Wastewater

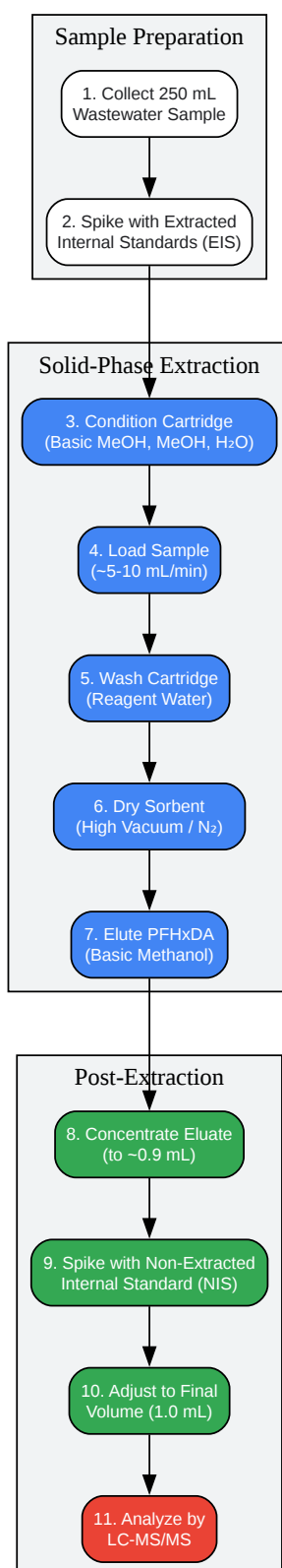
This protocol is designed for the extraction of PFHxDA from a 250 mL wastewater sample using a dual-phase WAX/Carbon SPE cartridge. It is imperative to use labware and reagents certified as PFAS-free to prevent background contamination, a persistent challenge in trace analysis.

Materials and Reagents

- SPE Cartridges: Dual-phase cartridges containing Weak Anion Exchange (WAX) and Carbon sorbents (e.g., Agilent Bond Elut PFAS WAX/Carbon S, 200 mg/10-50 mg, 6 mL).[13][15][16]
- Extraction Apparatus: SPE vacuum manifold or automated SPE system.
- Concentration System: Nitrogen evaporation system with a water bath.
- Labware: Polypropylene graduated cylinders and 15 mL/50 mL centrifuge tubes. Avoid glass wherever possible to prevent adsorption of long-chain PFAS.[17]

- Standards:
 - PFHxDA analytical standard.
 - Isotope-labeled internal standard (e.g., $^{13}\text{C}_8$ -PFHxDA or other suitable long-chain labeled PFAS).
 - Non-extracted (recovery) internal standard.
- Solvents & Reagents (HPLC-grade or higher):
 - Methanol (MeOH)
 - Reagent Water (PFAS-free)
 - Ammonium Hydroxide (NH_4OH)
 - Acetic Acid

Workflow Visualization



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Caption: SPE workflow for PFHxDA extraction from wastewater.

Step-by-Step Methodology

- Sample Preparation:
 - Measure 250 mL of the wastewater sample into a polypropylene graduated cylinder and transfer to a polypropylene bottle.
 - Spike the sample with an appropriate volume of the extracted internal standard (EIS) solution. This is a critical step for isotope dilution quantification, which corrects for any analyte loss during the extraction process.[\[16\]](#)
- SPE Cartridge Conditioning:
 - Causality: This sequence activates the sorbent's functional groups and ensures it is properly wetted for optimal interaction with the aqueous sample.
 - Place the dual-phase WAX/Carbon cartridge on the extraction manifold.
 - Step 2a: Pass 5 mL of methanol containing 2% ammonium hydroxide through the cartridge. Allow it to soak for 5 minutes.
 - Step 2b: Pass 5 mL of methanol through the cartridge.
 - Step 2c: Pass 10 mL of reagent water through the cartridge. Do not allow the sorbent to go dry before loading the sample.
- Sample Loading:
 - Causality: A controlled flow rate ensures sufficient residence time for the PFHxDA molecules to interact with and be retained by the WAX sorbent.
 - Load the entire 250 mL sample through the cartridge at a flow rate of approximately 5-10 mL/min.
- Cartridge Washing:
 - Causality: This step removes hydrophilic and weakly-bound matrix components that are not of interest, resulting in a cleaner final extract and reducing potential ion suppression

during LC-MS/MS analysis.

- After the entire sample has passed through, wash the cartridge with 10 mL of reagent water.
- Cartridge Drying:
 - Causality: Removing residual water is crucial because the elution solvent is organic (methanol). Water can interfere with the elution process and the subsequent concentration step.
 - Dry the sorbent bed thoroughly by applying a high vacuum or passing nitrogen gas through the cartridge for 10-15 minutes.
- Elution:
 - Causality: The basic elution solvent (methanol with ammonium hydroxide) neutralizes the positive charge on the WAX sorbent. This disrupts the primary ionic retention mechanism, releasing the anionic PFHxDA, which is then dissolved and carried out of the cartridge by the methanol.
 - Place a clean 15 mL polypropylene collection tube under the cartridge.
 - Step 6a: Add 4 mL of methanol containing 2% ammonium hydroxide to the cartridge and allow it to soak for 5 minutes.
 - Step 6b: Slowly pass this solvent through the cartridge to collect the eluate.
 - Step 6c: Add a second 4 mL aliquot of the basic methanol and pass it through the cartridge to ensure complete elution.
- Concentration and Reconstitution:
 - Causality: This step increases the analyte concentration to a level that is easily detectable by the mass spectrometer.
 - Place the collection tube in a nitrogen evaporator with the water bath set to 40-50°C.

- Concentrate the eluate to a volume of approximately 0.9 mL.
- Add the non-extracted (recovery) internal standard (NIS).
- Bring the final volume to exactly 1.0 mL with methanol.
- Vortex the sample and transfer it to an autosampler vial for LC-MS/MS analysis.

Summary of Key Protocol Parameters

Parameter	Recommended Specification	Rationale & Expert Insight
Sorbent Type	Dual-Phase: Weak Anion Exchange (WAX) + Carbon	WAX provides primary retention via ionic interaction with PFHxDA's carboxylate group. Carbon removes matrix interferences common in wastewater. [13] [14] [15]
Sample Volume	250 mL	A common volume that provides a good balance between achieving low detection limits and manageable processing times. [15]
Internal Standards	Isotope-labeled standards added before extraction (EIS)	Essential for accurate quantification via isotope dilution, correcting for matrix effects and recovery losses throughout the entire process.
Conditioning Solvents	1. MeOH + 2% NH ₄ OH 2. MeOH 3. Reagent H ₂ O	Activates the WAX functional groups, cleans the sorbent, and wets the cartridge for the aqueous sample.
Wash Solvent	Reagent H ₂ O	Removes hydrophilic interferences without disrupting the strong ionic and hydrophobic retention of PFHxDA.
Elution Solvent	Methanol + 2% Ammonium Hydroxide	The basic modifier disrupts the ionic bond between PFHxDA and the WAX sorbent, allowing the analyte to be eluted efficiently.

Final Extract Volume

1.0 mL

Provides a typical concentration factor of 250x, enabling low ng/L detection limits.

Trustworthiness: A Self-Validating System

To ensure the integrity and defensibility of the data generated using this protocol, a robust quality control (QC) system must be implemented.

- **Method Blanks:** An aliquot of reagent water is extracted alongside every batch of samples. This QC check is crucial for identifying and monitoring any background contamination from the laboratory environment, reagents, or apparatus.[\[18\]](#)
- **Isotope Dilution:** The use of extracted internal standards (EIS) makes the method self-validating for each sample. By comparing the response of the EIS to the non-extracted standard (NIS), the recovery can be precisely calculated and used to correct the final concentration of PFHxDA, accounting for any sample-specific matrix effects.
- **Laboratory Control Samples (LCS):** A sample of clean reagent water is spiked with a known concentration of PFHxDA and extracted with each batch. The recovery of the analyte in the LCS is used to assess the accuracy and performance of the method as a whole, independent of any sample matrix.
- **Matrix Spike/Matrix Spike Duplicates (MS/MSD):** A portion of a real wastewater sample is spiked with a known amount of PFHxDA and analyzed in duplicate. This helps to evaluate the method's accuracy and precision in the specific matrix being tested.

By integrating these QC measures, the protocol becomes a self-validating system, providing high confidence in the final reported concentrations of **Perfluorohexadecanoic acid**.

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